

Essential Safety and Handling Protocols for Cyclo(-Met-Pro)

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Compound of Interest

Compound Name: Cyclo(-Met-Pro)

CAS No.: 53049-06-2

Cat. No.: B15564188

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds like **Cyclo(-Met-Pro)** is paramount to ensure personal safety and maintain the integrity of experimental work. This guide provides immediate and essential safety and logistical information for the handling and disposal of **Cyclo(-Met-Pro)**, a cyclic dipeptide composed of methionine and proline. While a specific Safety Data Sheet (SDS) for **Cyclo(-Met-Pro)** is not readily available, the following guidelines are based on best practices for handling similar peptide compounds in a laboratory setting.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is the first line of defense against accidental exposure. The following PPE is recommended when handling **Cyclo(-Met-Pro)**.

PPE Category	Item	Standard/Specification	Purpose
Eye Protection	Safety Glasses/Goggles	ANSI Z87.1 or equivalent	Protects eyes from dust particles and potential splashes.[1]
Hand Protection	Nitrile Gloves	Chemical-resistant	Prevents skin contact with the compound.[1][2]
Body Protection	Laboratory Coat	Standard lab coat	Protects skin and clothing from contamination.[1][2]
Respiratory Protection	Fume Hood	N/A	Recommended when handling the powder to avoid inhalation of dust.[1][2]

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to minimize exposure risks and maintain the compound's stability.

Handling:

- Always handle **Cyclo(-Met-Pro)** in a well-ventilated area, preferably within a chemical fume hood, to prevent the inhalation of fine particles.[1][2]
- Avoid direct contact with skin and eyes.[1] In case of accidental contact, immediately rinse the affected area with copious amounts of water.[3]
- Minimize dust generation when working with the solid form of the compound.[1]
- Use clean, dedicated spatulas and weighing papers for transfers.

Storage:

- Store **Cyclo(-Met-Pro)** in a tightly sealed container.
- For long-term storage of the lyophilized powder, temperatures of -20°C or -80°C are generally recommended.[\[2\]](#)
- Reconstituted solutions should be stored under refrigeration for short-term use and ideally in single-use aliquots to prevent repeated freeze-thaw cycles.[\[2\]](#)

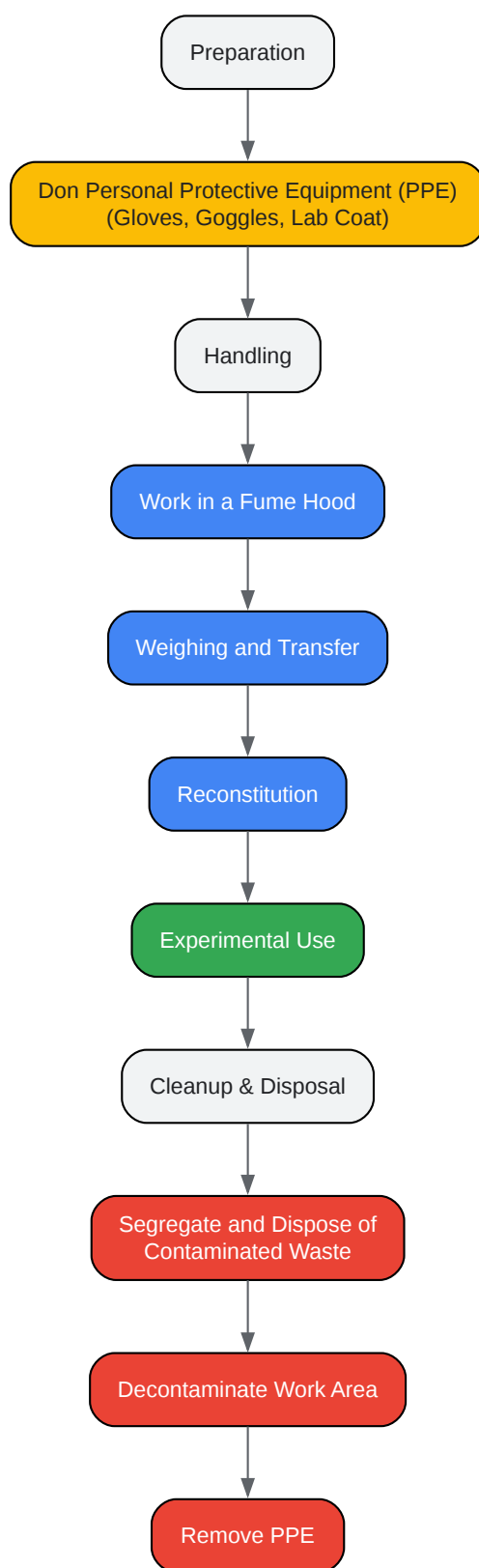
Disposal Plan

All waste containing **Cyclo(-Met-Pro)** should be treated as chemical waste.

- Waste Segregation: Collect all contaminated materials, including used vials, pipette tips, and contaminated PPE, in designated and clearly labeled hazardous waste containers.[\[2\]](#)
- Institutional Protocols: Adhere to your institution's environmental health and safety (EH&S) guidelines for the disposal of chemical waste.[\[2\]](#) Never dispose of peptides in the regular trash or down the drain.[\[2\]](#)

Experimental Workflow for Safe Handling

The following diagram outlines the standard workflow for safely handling **Cyclo(-Met-Pro)** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Cyclo(-Met-Pro)**.

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References

- [1. benchchem.com](https://www.benchchem.com) [benchchem.com]
- [2. peptide24.store](https://peptide24.store) [peptide24.store]
- [3. biosynth.com](https://biosynth.com) [biosynth.com]
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